

An In-depth Technical Guide to α-Furil

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Compound of Interest		
Compound Name:	Furil	
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This technical guide provides a comprehensive overview of the core physicochemical properties of α -furil, detailed experimental protocols for its application in nanomaterial synthesis, and a visualization of the underlying reaction pathway.

Core Physicochemical Data

α-**Furil**, also known as 1,2-di(furan-2-yl)ethane-1,2-dione, is a diketone compound that serves as a versatile building block in organic synthesis and materials science. Its key quantitative properties are summarized below.

Property	Value	Reference
Molecular Formula	C10H6O4	[1][2]
Molecular Weight	190.15 g/mol	[1][2]
Appearance	Yellow-brown powder	[3]
Melting Point	163 to 165 °C	[3]
CAS Number	492-94-4	[1]

High-Pressure Synthesis of Double-Core Nanothreads from α -Furil

Foundational & Exploratory





A notable application of α -**furil** is its use as a precursor for the synthesis of well-ordered, double-core carbon nanothreads through a pressure-induced polymerization process. This method leverages the unique structural transformation of α -**furil** under high pressure to facilitate a topochemical-like Diels-Alder cycloaddition reaction.

This protocol details the methodology for the synthesis and analysis of nanothreads from α -**furil** using a diamond anvil cell (DAC) for in-situ monitoring and a Paris-Edinburgh (PE) press
for bulk sample production.

- 1. Sample Preparation and Loading:
- Powdered α-**furil** is loaded into a diamond anvil cell (DAC) for in-situ X-ray diffraction (XRD) and vibrational spectroscopy analysis.[1]
- 2. In-situ High-Pressure Analysis:
- The DAC is compressed, and the structural and behavioral changes of the α-**furil** sample are monitored.
- At approximately 1.6 GPa, α-**furil** undergoes a phase transition from its ambient orthorhombic Fdd2 phase to a trans-planar conformation.[1] This transition is critical as it aligns the furan rings into a stacked geometry favorable for reaction.
- Upon further compression to around 8.5 GPa, a topochemical-like polymerization occurs.[1]
- 3. Bulk Synthesis:
- For larger scale synthesis, a Paris-Edinburgh (PE) press is utilized, compressing the α-furil sample to approximately 20 GPa.[1]
- 4. Product Recovery and Characterization:
- The pressure is released, and the resulting deep red colored nanothread product is recovered.
- The recovered sample is analyzed using XRD and Fourier-transform infrared spectroscopy (FTIR) to confirm its crystalline structure and the formation of sp³ C-O-C bonds, indicative of

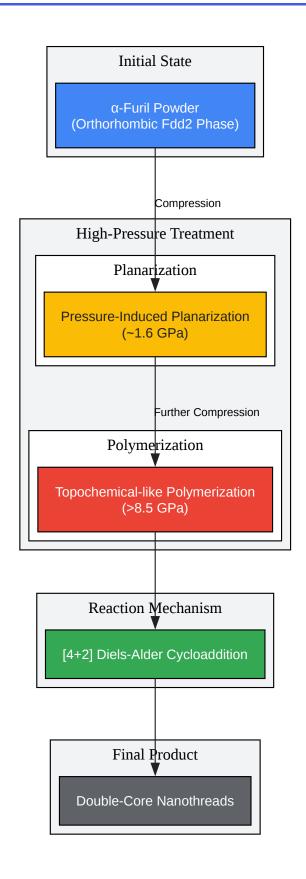


the Diels-Alder reaction between furan rings.[1]

Reaction Pathway Visualization

The following diagram illustrates the pressure-induced transformation of α -furil into double-core nanothreads.





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Pressure-induced synthesis of nanothreads from α -furil.



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